

Comprehensive Safety and Handling Guide for Rabeprazole-d4

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Compound of Interest

Compound Name: Rabeprazole-d4

Cat. No.: B602534

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for the handling of **Rabeprazole-d4**, a deuterated analog of the proton pump inhibitor Rabeprazole. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring the integrity of research.

Hazard Identification and Personal Protective Equipment (PPE)

Rabeprazole-d4 is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Therefore, appropriate personal protective equipment must be worn at all times when handling this compound.

Recommended Personal Protective Equipment:

Protection Type	Specification	Purpose
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [2]	To prevent eye contact which can cause serious irritation.[1]
Hand Protection	Impervious, fire/flammable resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[2]	To prevent skin contact which can cause irritation.[1]
Skin and Body Protection	A laboratory coat or impervious clothing.[2][3]	To protect skin from accidental splashes or spills.
Respiratory Protection	NIOSH-approved N100 or CEN-approved FFP3 particulate respirators are recommended as a backup to engineering controls.[2]	To be used if ventilation is inadequate or in case of aerosol formation to prevent respiratory tract irritation.[1][4]

Quantitative Data Summary

The following table summarizes key quantitative data for **Rabeprazole-d4**.

Property	Value
Molecular Formula	C ₁₈ H ₁₇ D ₄ N ₃ O ₃ S[5]
Molecular Weight	363.47 g/mol [5][6]
Monoisotopic Mass	363.15546970 Da[7]
Storage Temperature	-20°C[5][6]

Operational and Disposal Plans

Strict adherence to the following procedural steps is mandatory for the safe handling and disposal of **Rabeprazole-d4**.

Handling and Storage Protocol

- Engineering Controls: Always handle **Rabeprazole-d4** in a well-ventilated area, preferably within a laboratory fume hood or other form of local exhaust ventilation.[\[2\]](#)
- Avoiding Exposure: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#) Prevent contact with skin and eyes.[\[2\]](#)
- Hygiene Practices: Do not eat, drink, or smoke when using this product. Wash hands thoroughly before breaks and immediately after handling the compound.[\[3\]](#)
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[\[2\]](#) Store at -20°C for long-term stability.[\[5\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)

First Aid Measures

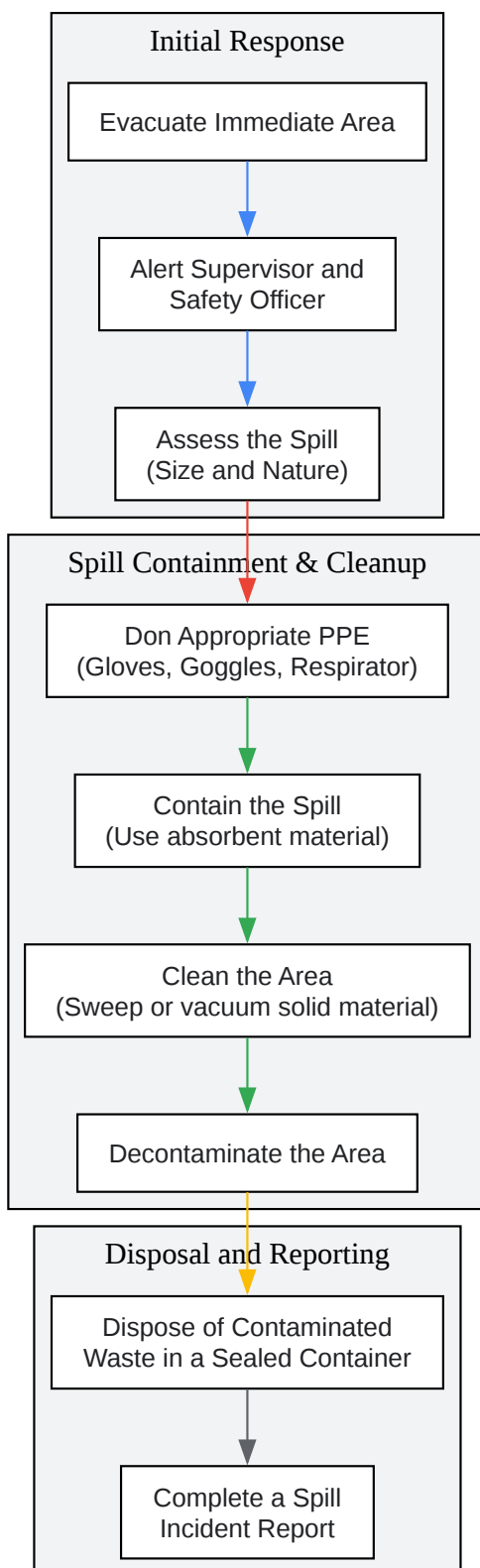
Exposure Route	Procedure
If Swallowed	Rinse mouth with water. Do not induce vomiting. Call a doctor if you feel unwell. [4] [10]
If on Skin	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice. [4] [11]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [3] [4] [11]
If Inhaled	Move the person into fresh air. If not breathing, give artificial respiration. If you feel unwell, get medical help. [4] [11]

Disposal Plan

Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[11\]](#) Do not allow the product to enter drains.[\[4\]](#)

Experimental Workflow: Chemical Spill Response

The following diagram outlines the procedural workflow for responding to a chemical spill of **Rabeprazole-d4**. Adherence to this workflow is critical to mitigate exposure and environmental contamination.



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Chemical Spill Response Workflow for **Rabeprazole-d4**.

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